

A Comprehensive Technical Guide to 2-(Trifluoromethyl)quinoline-4-carbaldehyde

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)quinoline-4-carbaldehyde

Cat. No.: B1310642

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and characterization of **2-(trifluoromethyl)quinoline-4-carbaldehyde**. The information is intended to support research and development efforts in medicinal chemistry and materials science, where quinoline derivatives are of significant interest.

Core Physicochemical Properties

2-(Trifluoromethyl)quinoline-4-carbaldehyde is a heterocyclic compound featuring a quinoline core substituted with a trifluoromethyl group at the 2-position and a carbaldehyde (formyl) group at the 4-position. The trifluoromethyl group is a key structural motif in medicinal chemistry, known for enhancing metabolic stability and lipophilicity.[\[1\]](#)

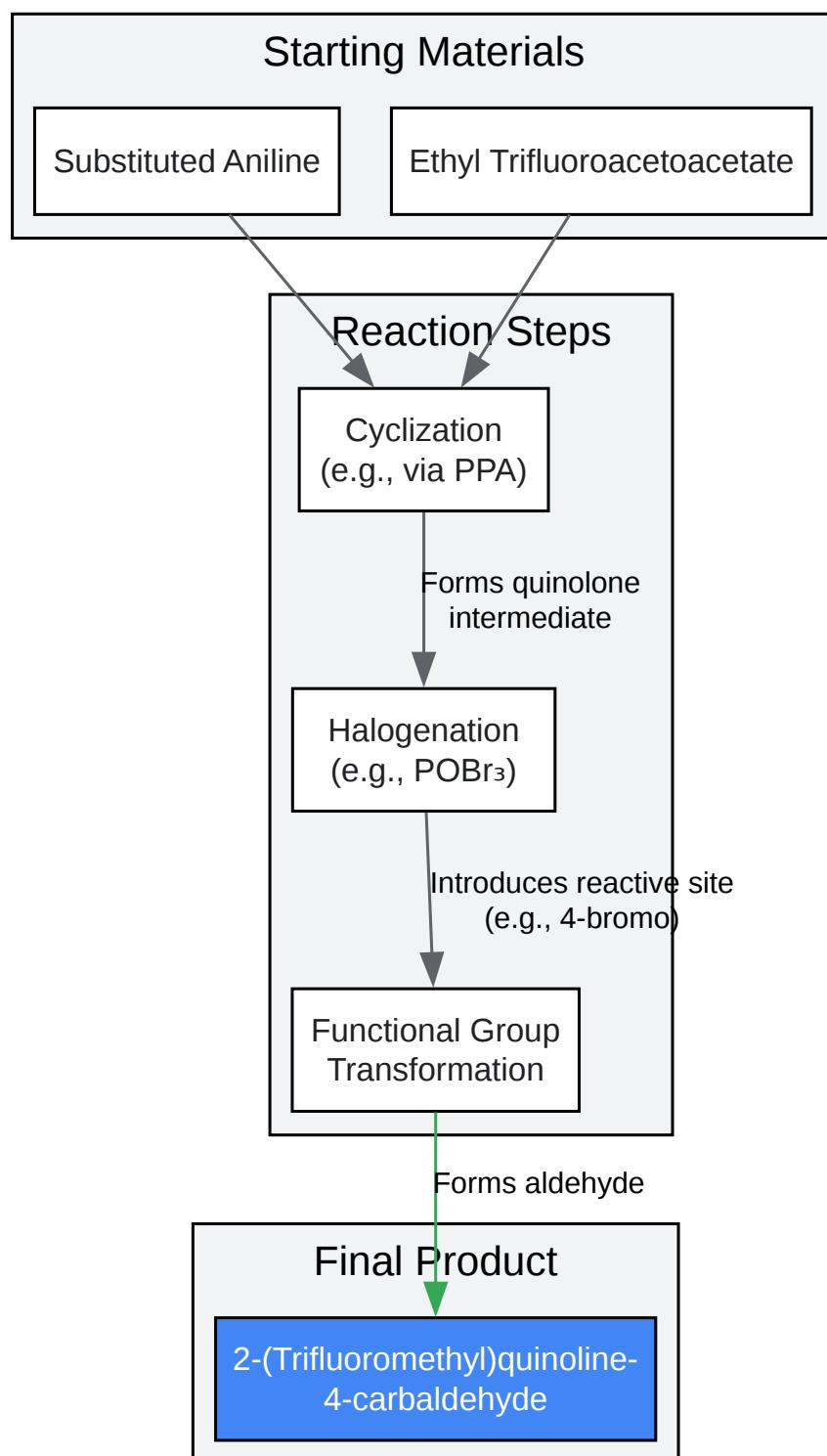
All quantitative data for the compound are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	78946-17-5	[2] [3]
Molecular Formula	C ₁₁ H ₆ F ₃ NO	[2] [3]
Molecular Weight	225.17 g/mol	[2]
Predicted Boiling Point	288.6 ± 35.0 °C	[4]
Predicted Density	1.390 ± 0.06 g/cm ³	[4]
Predicted pKa	-1.82 ± 0.50	[4]
Storage Conditions	Inert atmosphere (Nitrogen or Argon), 2-8°C	[4] [5]

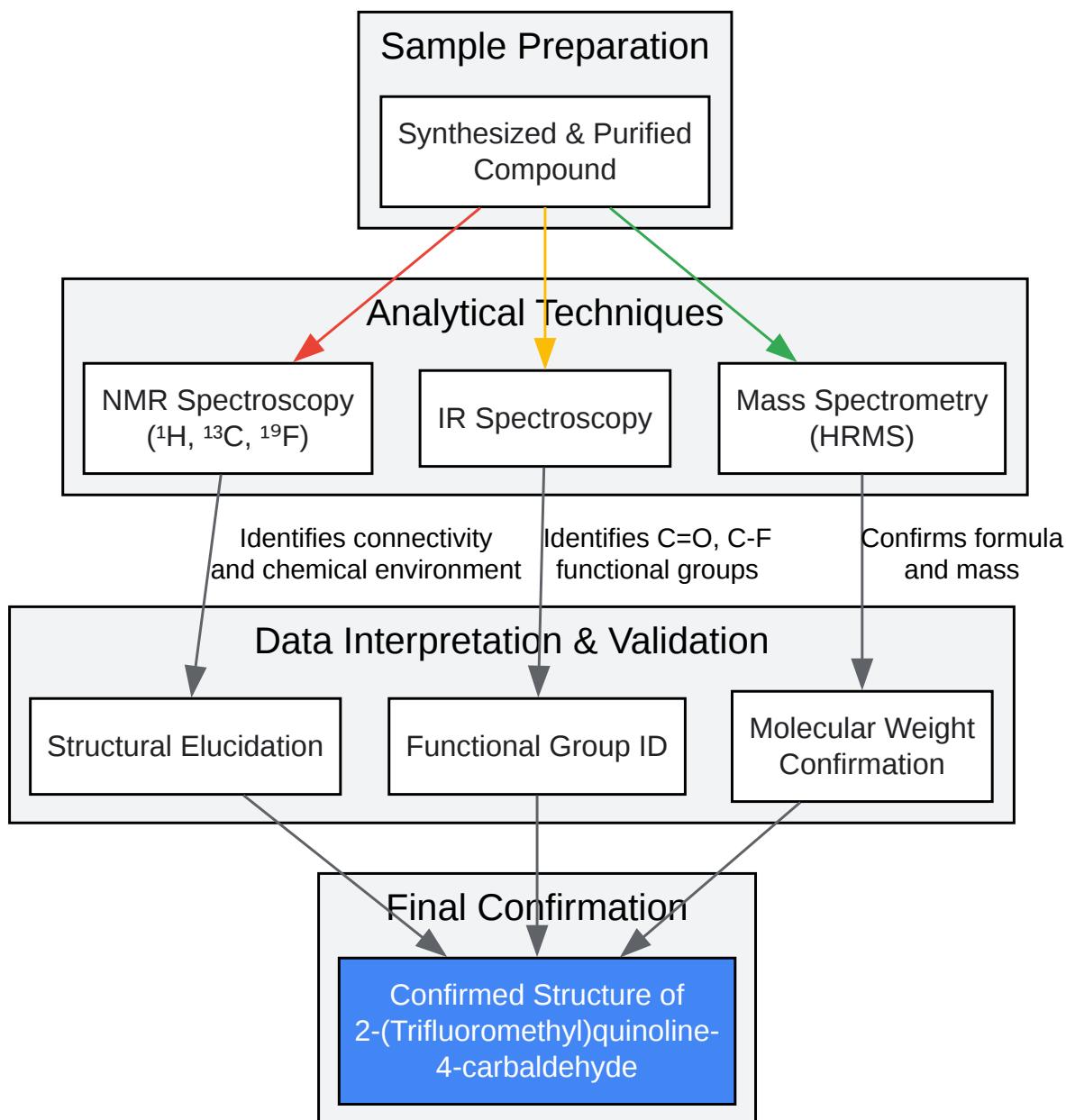
Synthesis and Reactivity

The synthesis of 2-(trifluoromethyl)quinoline derivatives often involves multi-step procedures. A common approach is the cyclization of anilines with trifluoroacetoacetate.[\[6\]](#) The presence of the aldehyde group at the 4-position makes **2-(trifluoromethyl)quinoline-4-carbaldehyde** a versatile intermediate for further chemical modifications.[\[7\]](#) It can undergo reactions typical of aldehydes, such as oxidation to a carboxylic acid, reduction to an alcohol, and condensation reactions with amines to form imines (Schiff bases).[\[7\]](#)[\[8\]](#)

Generalized Synthesis Workflow



Spectroscopic Characterization Workflow



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